

Resolving cable wrap issues with the Optec Pyxis LE rotator.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Optec

Cat. No.: B1168578

[Get Quote](#)

Optec Pyxis LE Rotator: Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing the **Optec Pyxis LE rotator** in their experiments. The focus of this guide is to resolve common cable wrap issues and provide clear, actionable solutions.

Frequently Asked Questions (FAQs)

Q1: What is cable wrap and why is it a concern with robotic rotators?

A: Cable wrap occurs when the cables connected to your imaging equipment (e.g., camera power, data cables) become entangled or tightly wound around the rotator or telescope as the rotator moves. This can lead to strained or damaged cables, loss of connection, and potentially ruin an imaging session or experiment.

Q2: How does the **Optec** Pyxis LE rotator prevent cable wrap?

A: The Pyxis LE firmware has a built-in mechanism to prevent cable wrap.^[1] It establishes a "no-cross point" in its rotation, which is a point the rotator firmware avoids crossing during extended travel to prevent winding the cables.^[1] This point is set at 180 degrees from the

device's internal zero point.[\[1\]](#) The firmware is designed to be intelligent about its movement to avoid wrapping.[\[1\]](#)

Q3: Can cable wrap still occur with the Pyxis LE's prevention system?

A: Yes, while the firmware is designed to prevent cable wrap, the system is not entirely foolproof.[\[1\]](#) A primary cause of accidental cable wrap is unplugging the USB cable from the rotator while it is in motion.[\[1\]](#) This can confuse the rotator's positional awareness, potentially leading to a cable wrap situation during the next homing sequence.[\[1\]](#)

Q4: What should I do if I experience a cable wrap with my Pyxis LE?

A: If you encounter a cable wrap, it is crucial to first halt any further rotation to prevent damage. Carefully and manually unwind the cables. After ensuring the cables are free, you may need to re-home the rotator. It is also advisable to check the integrity of your USB and power connections.[\[2\]](#) If the problem persists, you may need to adjust the "Zero Offset" as described in the troubleshooting guide below.

Q5: How can I proactively manage my cables to minimize the risk of wrapping?

A: Proper cable management is key. Ensure there is enough slack in your cables to allow for the full range of rotation without pulling or snagging.[\[3\]](#) Periodically check that your cables are not catching on any part of the mount or telescope. For advanced users, strategically setting the "Zero Offset" can also help in managing the "no-cross" point to better suit your specific setup and cable routing.[\[1\]](#)

Troubleshooting Guides

Troubleshooting Cable Wrap Events

If you are experiencing persistent cable wrap issues, follow these steps to diagnose and resolve the problem.

Experimental Protocol: Adjusting the Zero Offset to Mitigate Cable Wrap

- Objective: To shift the "no-cross" point of the Pyxis LE rotator to a position that is more favorable for your specific cable configuration and prevents wrapping.

- Procedure:
 - Connect your Pyxis LE rotator to your computer and open the Pyxis LE control program.[4]
 - Establish a connection with the rotator.
 - Navigate to the device setup or a similar settings menu where the "Zero Offset" can be adjusted.[1]
 - Carefully consider the path of your cables and determine a more optimal position for the "no-cross" point. Remember, the "no-cross" point is always 180 degrees from the internal zero point.[1]
 - Enter a new value for the "Zero Offset" to shift the internal zero point, and consequently, the "no-cross" point.
 - Save the new settings and command the rotator to move to various angles to test if the cable wrap issue is resolved.
- Expected Outcome: By adjusting the "Zero Offset," the "no-cross" point is moved to a position where the rotator is less likely to cause cable entanglement during normal operation.

Visual Guides


Pyxis LE Cable Wrap Prevention Logic

The following diagram illustrates the relationship between the internal zero point, the "no-cross" point, and the rotator's movement to prevent cable wrap.

Pyxis LE's cable wrap prevention logic.

Troubleshooting Workflow for Cable Wrap Issues

This diagram outlines the step-by-step process for resolving cable wrap problems.

[Click to download full resolution via product page](#)

Workflow for resolving cable wrap issues.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. optec.us [optec.us]
- 2. Connection Errors [optecinc.com]
- 3. optec.us [optec.us]
- 4. About [optecinc.com]
- To cite this document: BenchChem. [Resolving cable wrap issues with the Optec Pyxis LE rotator.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1168578#resolving-cable-wrap-issues-with-the-optec-pyxis-le-rotator\]](https://www.benchchem.com/product/b1168578#resolving-cable-wrap-issues-with-the-optec-pyxis-le-rotator)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com